

Spectroscopic Profile of 2-Isopropylthiazole: A Technical Guide

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Compound of Interest

Compound Name: **2-Isopropylthiazole**

Cat. No.: **B097041**

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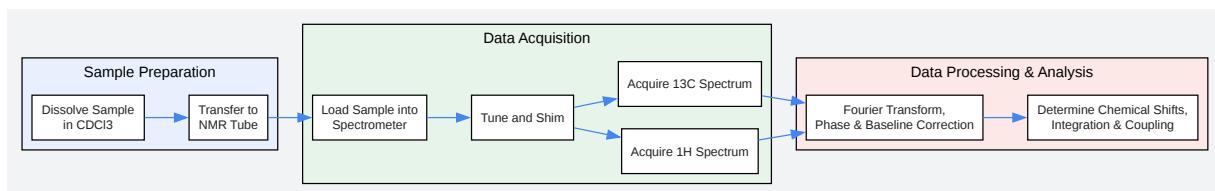
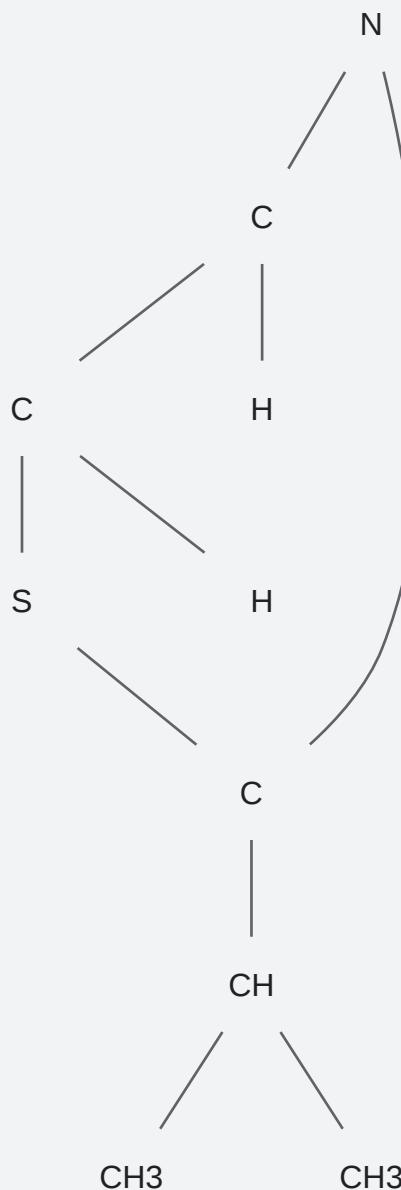
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **2-isopropylthiazole**, a heterocyclic compound of interest in flavor chemistry and as a potential building block in medicinal chemistry. Due to the limited availability of published experimental spectra for **2-isopropylthiazole**, this guide presents a combination of predicted data based on computational models and general experimental protocols for acquiring such data. This information is intended to serve as a valuable resource for the identification, characterization, and quality control of this compound in a research and development setting.

Molecular Structure and Properties

2-Isopropylthiazole possesses a thiazole ring substituted at the 2-position with an isopropyl group. Its chemical formula is C₆H₉NS, and its molecular weight is 127.21 g/mol. The structure is confirmed by its CAS number: 15679-10-4[1][2].

Structure of 2-Isopropylthiazole



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References

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- 2. CAS Common Chemistry [commonchemistry.cas.org]
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